

5-Methoxyindole: Comprehensive Laboratory Handling and Safety Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxyindole

Cat. No.: B015748

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **5-Methoxyindole** in a laboratory setting. The information compiled is intended to support researchers, scientists, and professionals in the field of drug development by outlining essential safety procedures, experimental guidelines, and emergency protocols.

Chemical and Physical Properties

5-Methoxyindole is a solid crystalline powder, appearing as a white to off-white or beige substance.^{[1][2]} It is characterized by a slight odor.^[1] This compound is sparingly soluble in water but soluble in chloroform and methanol.^[2]

Table 1: Physicochemical Properties of **5-Methoxyindole**

Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO	[2]
Molecular Weight	147.17 g/mol	
Melting Point	52-55 °C (lit.)	
Boiling Point	176-178 °C / 17 mmHg (lit.)	
Appearance	White to off-white/beige crystalline powder	
Solubility	Sparingly soluble in water; Soluble in chloroform, methanol	
RTECS Number	NL9500000	

Hazard Identification and Toxicity

5-Methoxyindole is classified as a hazardous substance. It is known to cause skin and eye irritation and may lead to respiratory irritation.

Table 2: GHS Hazard Classifications for **5-Methoxyindole**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Table 3: Acute Toxicity Data for **5-Methoxyindole**

Test Type	Route of Exposure	Species	Dose	Reference
LD50	Intraperitoneal	Mouse	370 mg/kg	

Currently, there are no established occupational exposure limits for **5-Methoxyindole** by major regulatory bodies.

Personal Protective Equipment (PPE) and Engineering Controls

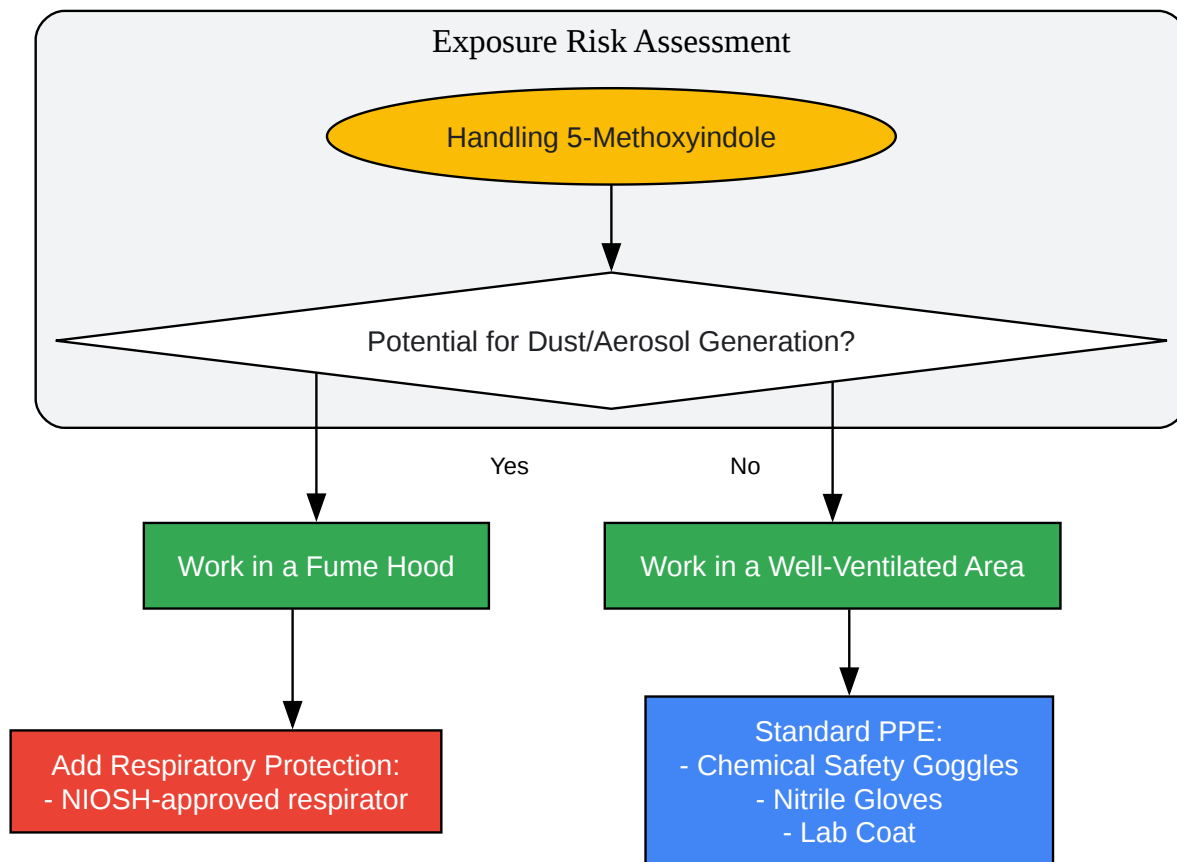
Due to the hazardous nature of **5-Methoxyindole**, appropriate personal protective equipment and engineering controls are mandatory to minimize exposure.

Engineering Controls:

- Ventilation: Always handle **5-Methoxyindole** in a well-ventilated area. For procedures that may generate dust or aerosols, a fume hood is required.
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment:

- Eye and Face Protection: Chemical safety goggles or a face shield are required to prevent eye contact.
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber) at all times when handling the compound.
 - Lab Coat: A lab coat or other protective clothing is necessary to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator with a particulate filter is required.



[Click to download full resolution via product page](#)

*Diagram of the PPE selection workflow for handling **5-Methoxyindole**.*

Safe Handling and Storage Protocols

Handling:

- Avoid contact with skin and eyes.
- Do not breathe dust.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools.
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.
- Protect from light.
- For long-term storage, refrigeration or storage at -20°C is recommended.
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.

Experimental Protocol: Synthesis of 5-Methoxyindole from 5-Bromoindole

The following is a representative protocol for the synthesis of **5-Methoxyindole**. This procedure should only be performed by trained personnel in a properly equipped laboratory.

Materials:

- 5-Bromoindole
- Sodium methoxide in methanol (30%)
- Phenanthroline
- Methylimidazole
- Cuprous bromide
- Reaction kettle with magnetic stirrer and heating capabilities
- Standard laboratory glassware
- Extraction and filtration equipment

Procedure:

- In a 200 mL reaction kettle at room temperature, add 30 g of 30% sodium methoxide in methanol, 19.6 g of 5-bromoindole, 1 g of phenanthroline, 0.2 g of methylimidazole, and 0.3 g of cuprous bromide.

- Begin magnetic stirring and raise the temperature to 110°C.
- Maintain the reaction at 110°C for 10 hours.
- After 10 hours, cool the reaction mixture to room temperature.
- Filter the resulting product.
- The filtrate is then subjected to reduced pressure distillation to recover methanol.
- The remaining product is extracted, recrystallized, and dried to yield **5-methoxyindole**.

Emergency Procedures

First-Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.
- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.
- If swallowed: Clean mouth with water and seek medical attention.

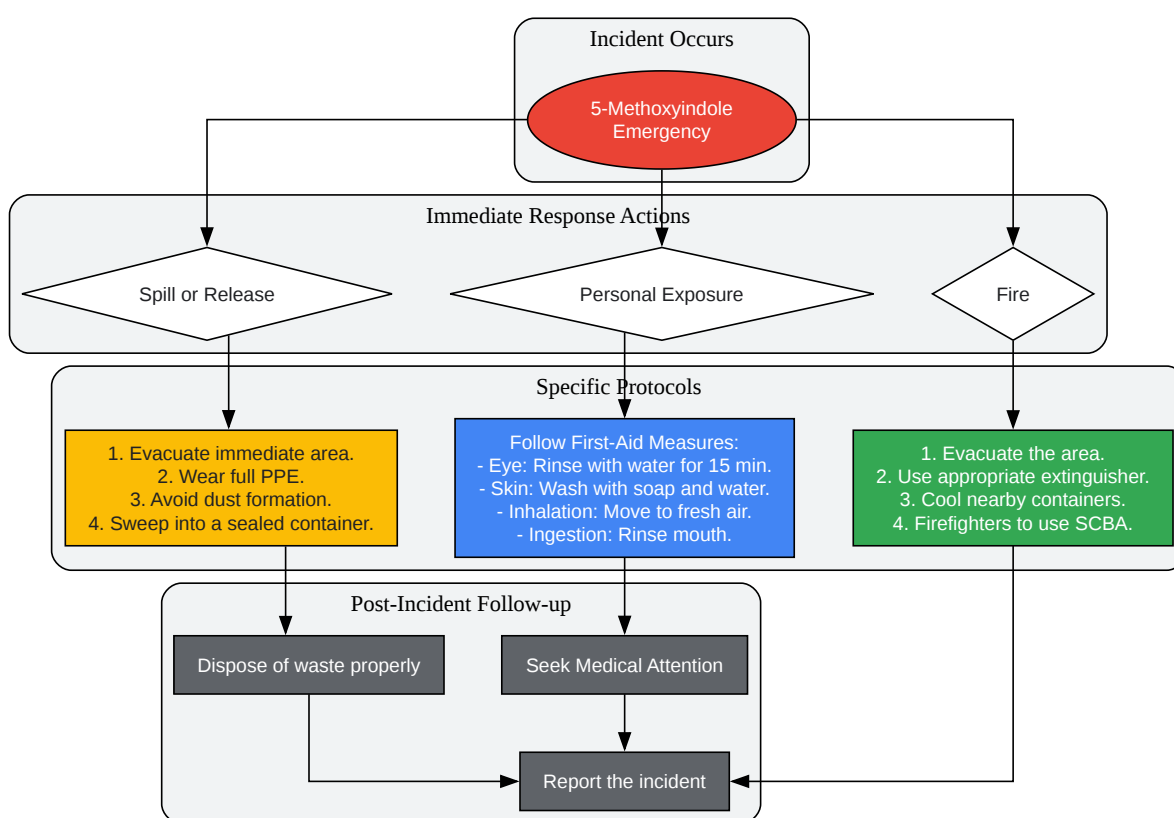
Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.
- Containment and Cleanup: Avoid dust formation. Sweep up the spilled material and shovel it into a suitable, closed container for disposal. Do not let the chemical enter the environment.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- **Hazardous Combustion Products:** In case of fire, nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂) may be liberated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.



[Click to download full resolution via product page](#)

*Diagram of the emergency response workflow for incidents involving **5-Methoxyindole**.*

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal. Do not empty into drains.

Stability and Reactivity

- **Reactivity:** No specific reactivity hazards are known under normal conditions.
- **Chemical Stability:** **5-Methoxyindole** is stable under normal conditions.
- **Conditions to Avoid:** Exposure to light.
- **Incompatible Materials:** Strong oxidizing agents and strong acids.
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Methoxyindole - Safety Data Sheet [chemicalbook.com]
- 2. 1006-94-6 CAS MSDS (5-Methoxyindole) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [5-Methoxyindole: Comprehensive Laboratory Handling and Safety Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015748#laboratory-handling-and-safety-procedures-for-5-methoxyindole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com